

physicochemical properties of 2,5-Diethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Diethoxybenzaldehyde

CAS No.: 4686-98-0

Cat. No.: B1352808

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **2,5-Diethoxybenzaldehyde**

Executive Summary

2,5-Diethoxybenzaldehyde (CAS No. 4686-98-0) is a disubstituted aromatic aldehyde with significant potential as a versatile intermediate in organic synthesis, particularly in the development of complex heterocyclic compounds and novel ligands.[1] Despite its utility, a comprehensive, publicly available dataset of its experimentally determined physicochemical properties is notably sparse. This guide addresses this critical information gap, not by presenting unverified data, but by establishing a framework for its systematic characterization.

As your partner in the laboratory, this document provides both the foundational knowledge and the practical, self-validating protocols required to generate a complete and reliable profile of this compound. We will delve into its molecular structure, known reactivity, and safety considerations. More importantly, we will provide detailed, step-by-step methodologies for determining its core physical and spectroscopic properties. This approach ensures that researchers, scientists, and drug development professionals can build upon a foundation of methodologically sound, internally validated data.

Molecular Identity and Significance

2,5-Diethoxybenzaldehyde is an organic compound featuring a benzene ring substituted with an aldehyde group (-CHO) at position 1, and two ethoxy groups (-OCH₂CH₃) at positions 2 and 5. This substitution pattern governs its reactivity and physical properties. The electron-donating nature of the ethoxy groups influences the electron density of the aromatic ring and the reactivity of the aldehyde functional group.

Its primary significance lies in its role as a precursor for more complex molecules. The reactive aldehyde allows for a wide range of chemical transformations, while the ethoxy groups can be modified or used to tune the solubility and electronic properties of resulting derivatives, such as chromones and metal-binding ligands.^[1]

Core Physicochemical Data

A thorough review of scientific literature and chemical databases reveals a significant lack of experimentally verified physical constants for **2,5-Diethoxybenzaldehyde**. While data for its close analog, 2,5-dimethoxybenzaldehyde, is abundant, it is scientifically imperative not to extrapolate these values. The difference in the alkyl chain of the alkoxy groups (ethyl vs. methyl) will induce tangible changes in melting point, boiling point, and solubility due to differences in molecular weight, van der Waals forces, and crystal packing.

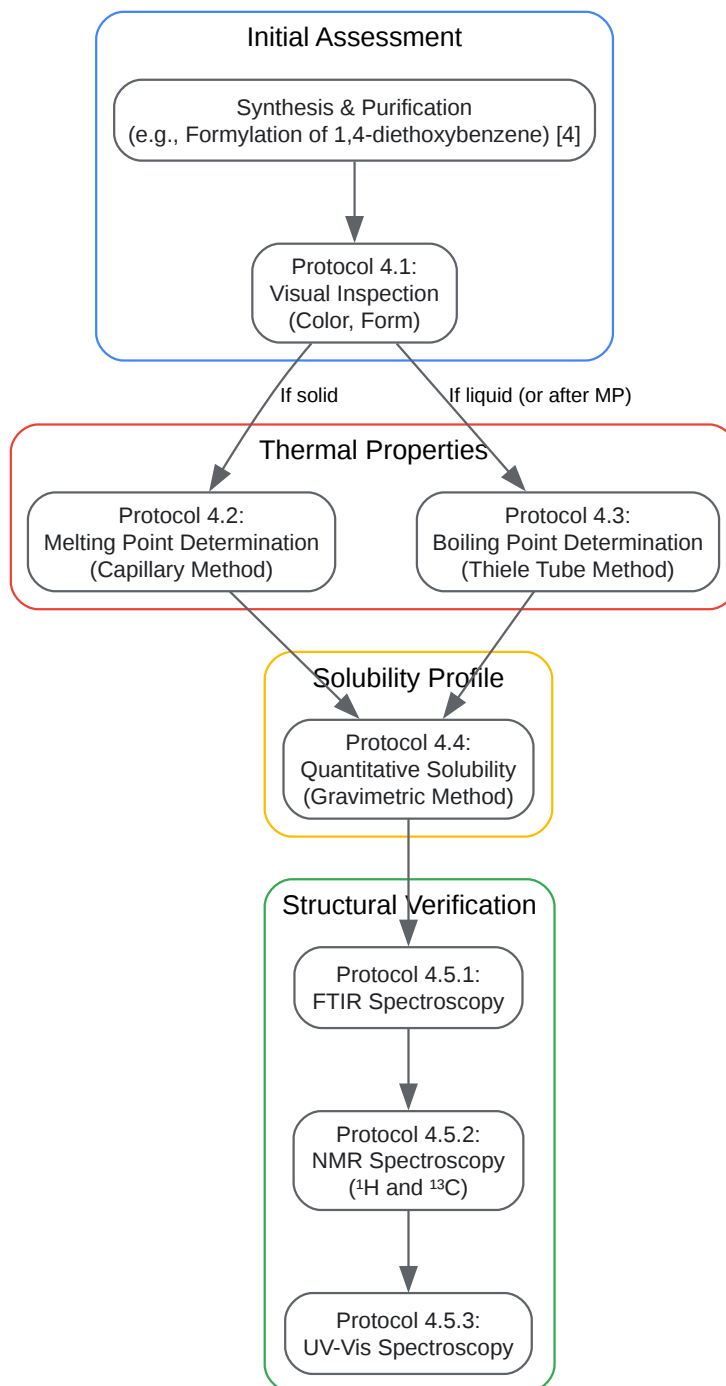
The following table summarizes the known identifiers for **2,5-Diethoxybenzaldehyde** and highlights the current data gaps that the protocols in this guide are designed to fill.

Property	Value	Source
IUPAC Name	2,5-diethoxybenzaldehyde	[2]
CAS Number	4686-98-0	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2]
Molecular Weight	194.23 g/mol	[2]
Physical Appearance	No experimental data available	-
Melting Point	No experimental data available	-
Boiling Point	No experimental data available	-
Solubility	Soluble in organic solvents. Recrystallizable from ethanol/water mixtures.[3] Quantitative data is not available.	-

A Workflow for Comprehensive Characterization

The following diagram outlines a logical workflow for the complete physicochemical characterization of a compound like **2,5-Diethoxybenzaldehyde**, for which public data is limited. This workflow ensures that each step builds upon the last, from basic observation to detailed spectroscopic analysis.

Physicochemical Characterization Workflow for 2,5-Diethoxybenzaldehyde



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2,5-Dimethoxybenzaldehyde | C9H10O3 | CID 66726 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [2. 2,5-Diethoxybenzaldehyde | C11H14O3 | CID 3434314 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [3. Buy 2,5-Diethoxybenzaldehyde | 4686-98-0 \[smolecule.com\]](#)
- To cite this document: BenchChem. [physicochemical properties of 2,5-Diethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352808/docs#physicochemical-properties-of-2-5-diethoxybenzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)